

# The Core Metabolic Pathway: Phytanic Acid $\alpha$ -Oxidation

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## Compound of Interest

Compound Name: *pristanoyl-CoA*

CAS No.: 137895-03-5

Cat. No.: B1264444

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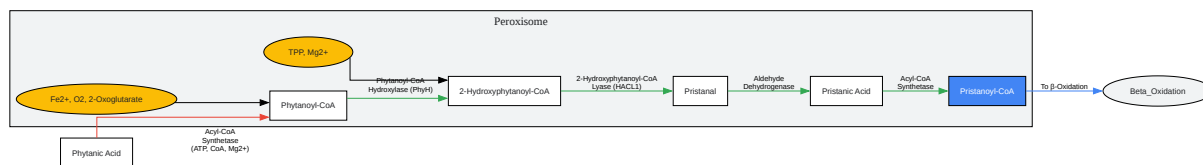
The  $\alpha$ -oxidation of phytanic acid is a multi-step enzymatic process that occurs exclusively within the peroxisomes.[3] The pathway sequentially removes a single carbon atom from the carboxyl end of phytanic acid, converting it to pristanic acid, which can then enter the  $\beta$ -oxidation pathway for further catabolism.[1][2]

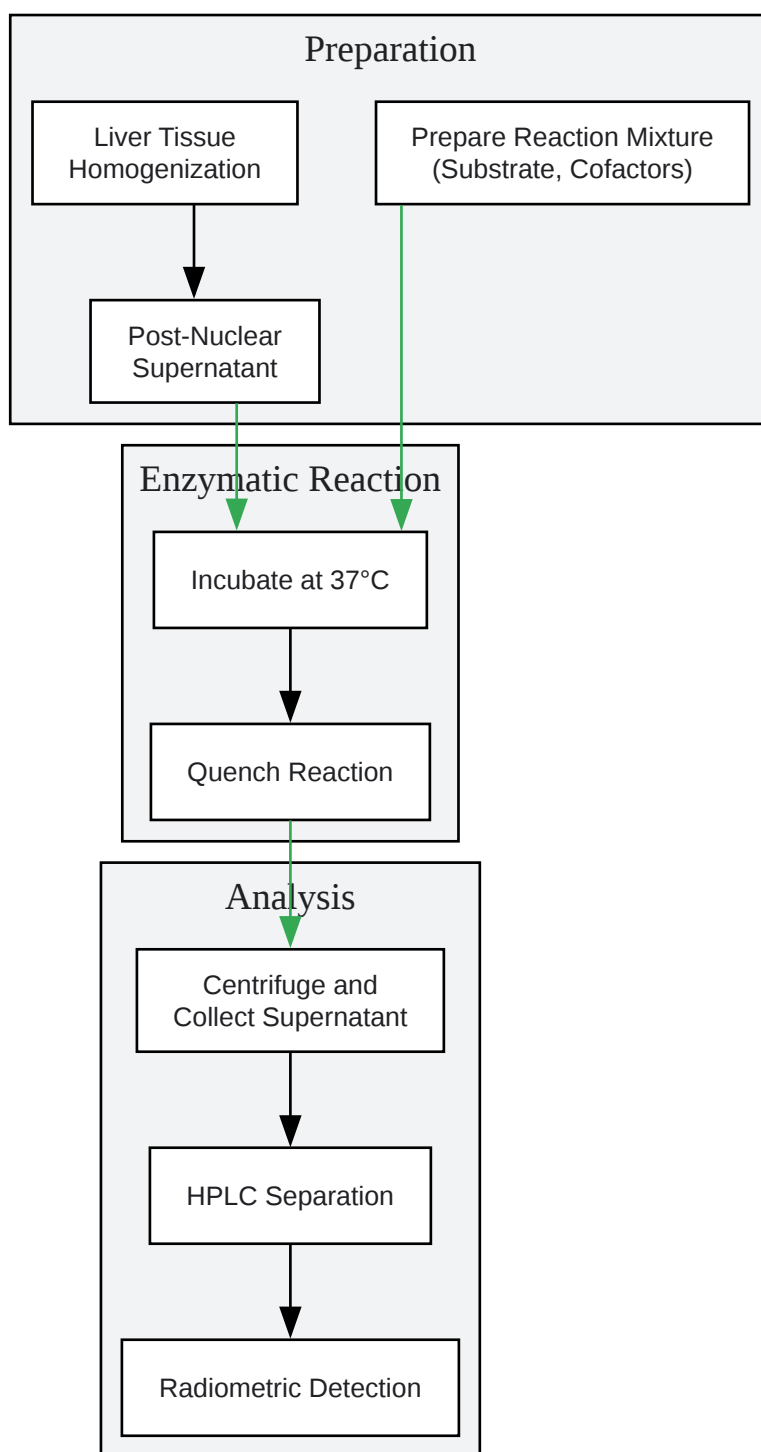
The key steps are as follows:

- **Activation of Phytanic Acid:** Phytanic acid is first activated to its coenzyme A (CoA) ester, phytanoyl-CoA. This reaction is catalyzed by an acyl-CoA synthetase and requires ATP and  $Mg^{2+}$ . [1][4] This activation can occur on the cytosolic side of the peroxisome or within the peroxisomal matrix. [4]
- **Hydroxylation of Phytanoyl-CoA:** Within the peroxisome, phytanoyl-CoA is hydroxylated at the  $\alpha$ -carbon to form 2-hydroxyphytanoyl-CoA. [1] This reaction is catalyzed by phytanoyl-CoA hydroxylase (PhyH), a dioxygenase that requires  $Fe^{2+}$ ,  $O_2$ , and 2-oxoglutarate as co-substrates. [3][5]

- Cleavage of 2-Hydroxyphytanoyl-CoA: The resulting 2-hydroxyphytanoyl-CoA is then cleaved into two molecules: pristanal (an aldehyde) and formyl-CoA.[3] This reaction is catalyzed by 2-hydroxyphytanoyl-CoA lyase (HACL1), an enzyme dependent on the cofactor thiamine pyrophosphate (TPP) and Mg<sup>2+</sup>. [3][6]
- Oxidation of Pristanal: Pristanal is subsequently oxidized to pristanic acid by an aldehyde dehydrogenase.[7]
- Activation of Pristanic Acid: Finally, pristanic acid is activated to **pristanoyl-CoA**, which can then be metabolized through three cycles of  $\beta$ -oxidation within the peroxisome.[8]

## Signaling Pathway Diagram





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